

Troubleshooting poor efficacy of Pyrasulfotole in field applications

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Compound of Interest

Compound Name: Pyrasulfotole

Cat. No.: B166964

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Technical Support Center: Pyrasulfotole Field Applications

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and crop science professionals in diagnosing and resolving issues related to the efficacy of **Pyrasulfotole** in field applications.

Troubleshooting Guide: Poor Efficacy of Pyrasulfotole

This guide provides a structured approach to identifying the potential causes of unsatisfactory weed control following the application of **Pyrasulfotole**.

Question: What are the primary reasons for the poor performance of **Pyrasulfotole** in my field trials?

Answer: The efficacy of **Pyrasulfotole**, an HPPD inhibitor herbicide, can be influenced by a variety of factors.^{[1][2]} Poor performance is typically linked to one or more of the following categories: weed-specific factors, application errors, environmental conditions, and issues with tank-mixing. A systematic evaluation of these areas can help pinpoint the cause of the problem.

Step 1: Evaluate Weed-Related Factors

Potential Issue	Description	Recommended Action
Weed Growth Stage	Pyrasulfotole is most effective on small, actively growing weeds. Efficacy can be significantly reduced if weeds are too large or hardened off due to stress. For many broadleaf weeds, application at the 2- to 4-leaf stage is optimal. ^[3]	Scout fields to confirm the growth stage of the target weeds at the time of application. If weeds were larger than the recommended size, adjust future application timing.
Suspected Herbicide Resistance	Continuous use of the same herbicide mode of action can lead to the selection of resistant weed populations. ^[3] Resistance to HPPD inhibitors, including Pyrasulfotole, has been documented in some weed species. ^[4]	Conduct a herbicide resistance test. Collect seeds from the surviving weeds and send them to a diagnostic lab for screening. In the field, observe if other weed species on the label were controlled, as this may indicate a species-specific resistance issue.
Weed Density	High weed densities can result in spray shadowing, where some weeds are not adequately covered by the herbicide application.	For high-density weed infestations, consider increasing spray volume to ensure thorough coverage. A follow-up application with a different mode of action may be necessary.

Step 2: Review Application Parameters

Potential Issue	Description	Recommended Action
Incorrect Application Rate	Applying Pyrasulfotole below the labeled rate can result in sublethal doses that weeds may recover from.	Verify application records to ensure the correct rate was used for the target weed species and growth stage. Check sprayer calibration to confirm accurate output.
Poor Spray Coverage	Inadequate spray volume or incorrect nozzle selection can lead to poor coverage of weed foliage.	Use nozzles that produce a medium spray droplet size. For dense crop canopies or heavy weed pressure, increase the water volume to the upper end of the recommended range (e.g., 70-150 L/ha).
Adjuvant Use	Pyrasulfotole performance is often enhanced by the use of specific adjuvants or crop oil concentrates, which aid in spray retention and leaf penetration.	Confirm that the recommended adjuvant was included in the tank mix at the correct rate as specified on the product label.

Step 3: Analyze Environmental Conditions

Potential Issue	Description	Recommended Action
Temperature and Plant Stress	Weeds under stress from drought, extreme temperatures (hot or cold), or waterlogged soils are less likely to actively translocate the herbicide, leading to reduced control. Pyrasulfotole degradation in the soil is also temperature-dependent.	Avoid applying Pyrasulfotole when weeds are under significant environmental stress. Applications during periods of active growth will yield the best results.
Rainfall After Application	Rainfall shortly after application can wash the herbicide off the leaf surface before it has been fully absorbed. A rain-free period of at least 2 hours is often recommended.	Check weather data for rainfall events immediately following your application. If a significant rainfall event occurred, a re-application may be necessary.
Soil Properties and Carryover	Soil pH and organic matter can affect the persistence and availability of Pyrasulfotole. High pH can increase the risk of carryover to sensitive rotational crops. Microbial degradation, which is influenced by soil moisture and temperature, is the primary breakdown mechanism.	Review soil test results for the treated area. Be aware of rotational crop restrictions, especially in dry conditions or on soils with high pH or low organic matter.

Step 4: Investigate Tank-Mixing Issues

Potential Issue	Description	Recommended Action
Physical Incompatibility	When tank-mixing Pyrasulfotole with other pesticides or fertilizers, physical incompatibility can occur, leading to the formation of gels, precipitates, or separation in the tank. This can result in uneven application and reduced efficacy.	Always perform a jar test before mixing products in the spray tank for the first time. Follow the proper mixing order (e.g., WALES method: Wettable powders, Agitate, Liquid flowables, Emulsifiable concentrates, Surfactants).
Chemical Incompatibility	Chemical antagonism can occur when a tank-mix partner reduces the activity of Pyrasulfotole. This is not always visible in the spray tank.	Consult the Pyrasulfotole product label for a list of known compatible and incompatible tank-mix partners. When in doubt, contact the manufacturer's technical support.

Frequently Asked Questions (FAQs)

Q1: What is the mode of action of **Pyrasulfotole**?

A1: **Pyrasulfotole** is a Group 27 herbicide. It works by inhibiting the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme in susceptible plants. This enzyme is crucial for the biosynthesis of plastoquinones and carotenoids. Inhibition of this pathway leads to the bleaching of new plant tissues, followed by necrosis and plant death.

Q2: What are the typical symptoms of **Pyrasulfotole** injury on susceptible weeds?

A2: The primary symptom is a distinct whitening or bleaching of the new growth and growing points of the weed. This is often followed by the development of necrotic areas on older leaves. Plant death typically occurs within 20-25 days after application, depending on environmental conditions and weed size.

Q3: Can **Pyrasulfotole** be used to manage glyphosate- or ALS-inhibitor-resistant weeds?

A3: Yes, **Pyrasulfotole** provides an alternative mode of action for controlling broadleaf weeds that have developed resistance to other herbicide groups, such as ALS inhibitors (Group 2) and glyphosate (Group 9). It is a valuable tool for resistance management programs.

Q4: How do environmental conditions affect the soil persistence and carryover of **Pyrasulfotole**?

A4: The breakdown of **Pyrasulfotole** in the soil is primarily driven by microbial activity, which is favored by warm, moist conditions. Under cold and dry conditions, degradation is significantly slower, which can increase the risk of carryover to subsequent sensitive crops. For example, the half-life of **Pyrasulfotole** can be four times longer at 5°C compared to 20°C. Soil pH also plays a role; higher soil pH can increase the potential for carryover injury to rotational crops.

Q5: Why is **Pyrasulfotole** often formulated or tank-mixed with other herbicides like bromoxynil?

A5: Co-formulating or tank-mixing **Pyrasulfotole** with a herbicide that has a different mode of action, such as bromoxynil (a Group 6 photosystem II inhibitor), offers several advantages. It provides a broader spectrum of weed control, can result in faster weed burndown, and is a key strategy for managing and delaying the development of herbicide resistance.

Quantitative Data Summary

Table 1: Environmental Factors Influencing **Pyrasulfotole** Efficacy

Factor	Optimal Conditions	Conditions Leading to Poor Efficacy	Reference
Temperature	Actively growing conditions, warm temperatures.	Cold temperatures (e.g., 5°C) significantly slow soil degradation. Application to frost-affected weeds should be avoided.	
Rainfall	Adequate soil moisture for active weed growth.	Rainfall within 2 hours of application can reduce efficacy. Dry conditions can induce weed stress and slow microbial degradation in soil.	
Soil pH	Moderate pH.	High soil pH can increase the risk of carryover to sensitive rotational crops.	
Soil Organic Matter	Low to moderate levels.	Pyrasulfotole can be adsorbed by soil organic matter, potentially reducing its availability for weed uptake.	

Experimental Protocols

Protocol 1: Jar Test for Tank-Mix Compatibility

Objective: To determine the physical compatibility of **Pyrasulfotole** with other pesticides or fertilizers before mixing a full batch.

Materials:

- A clean, clear glass jar with a lid (1-liter or 1-quart size)
- Water source (use the same water that will be used for spraying)
- All products to be tank-mixed (**Pyrasulfotole**, other pesticides, adjuvants, fertilizers)
- Pipettes or measuring spoons for accurate measurement

Procedure:

- Fill the jar halfway with the carrier (water).
- Add the products one at a time in the proper mixing order (WALES method: Wettable powders, Agitate, Liquid flowables, Emulsifiable concentrates, Surfactants). Add each component in proportion to the rates that will be used in the field.
- Secure the lid and invert the jar 10-15 times to mix thoroughly.
- Let the mixture stand for 15-30 minutes and observe for any signs of incompatibility, such as separation, layering, flakes, gels, or precipitates.
- If separation occurs, try shaking the jar again to see if the products readily re-suspend. If they do not, the mixture is likely incompatible.

Protocol 2: Field Diagnosis of Herbicide Resistance

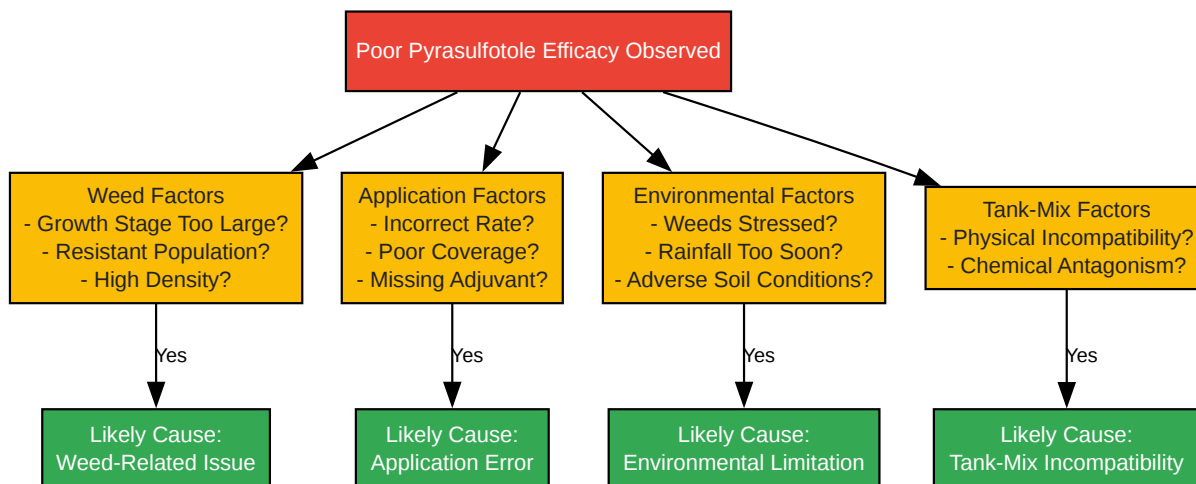
Objective: To gather evidence in the field to determine if poor efficacy is likely due to herbicide resistance.

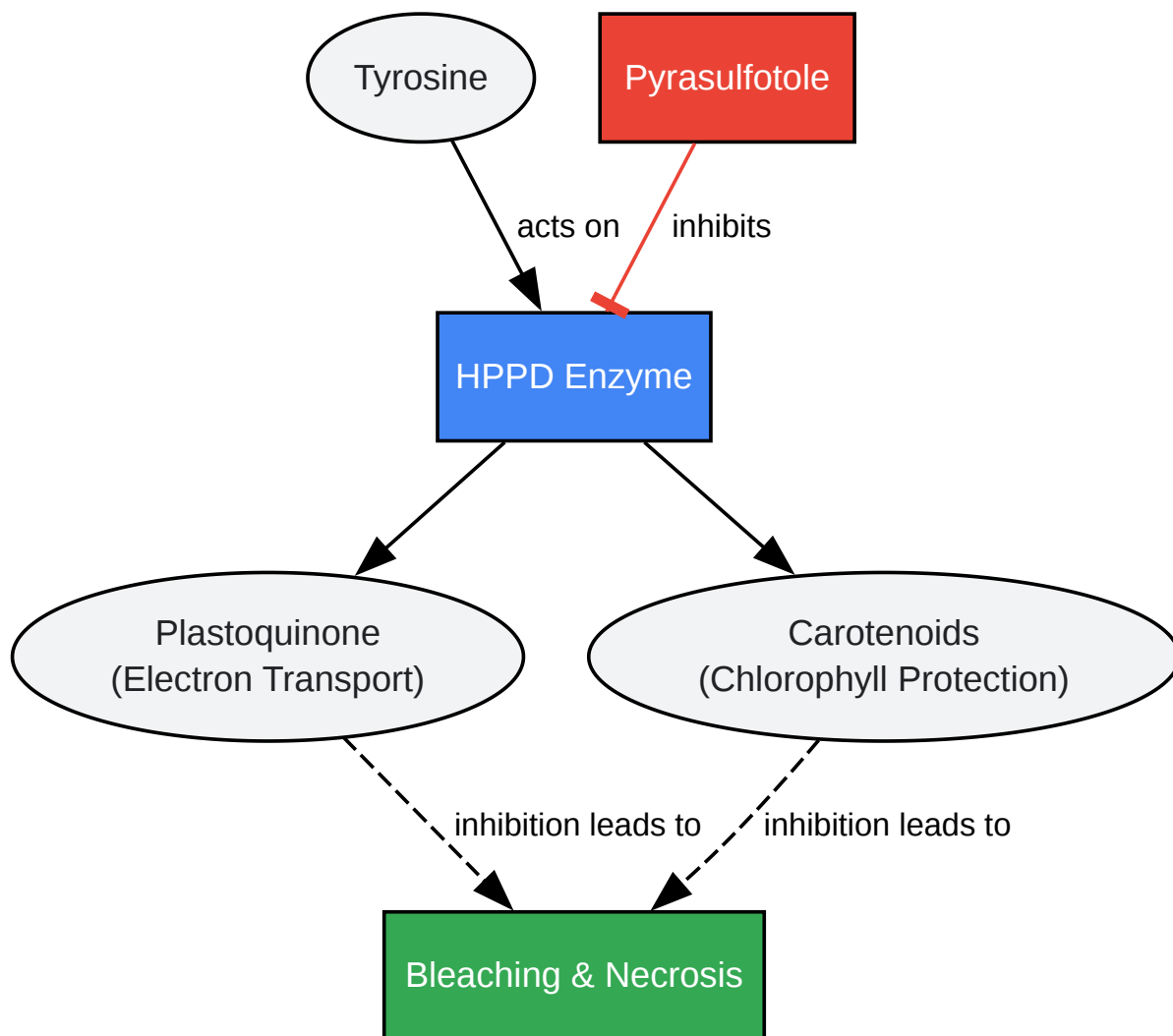
Procedure:

- Map the Affected Area: Document the location and size of the patches of uncontrolled weeds. Note if these patches correspond to previous field history or specific soil types.
- Confirm Weed Species: Positively identify the weed species that was not controlled. Confirm that this species is listed on the **Pyrasulfotole** product label.

- **Look for a Pattern of Control:** Observe the surrounding area. Were other susceptible broadleaf weeds effectively controlled by the application? If only a single weed species survived among other controlled species, this points towards resistance.
- **Rule Out Application Errors:** Examine the affected areas for signs of a spray miss, such as sharp lines between controlled and uncontrolled areas, or patterns that match sprayer boom width.
- **Collect Samples for Confirmation:** If resistance is suspected, collect a representative seed sample from the surviving weed population. Also, collect a seed sample from a known susceptible population of the same weed species from an area that has not been treated with **Pyrasulfotole**.
- **Submit for Laboratory Testing:** Send the seed samples to a university or private laboratory that conducts herbicide resistance testing for confirmation and to determine the level of resistance.

Visualizations





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